A Technical Guide to Thymol-d13 for Research Applications

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Compound of Interest

Compound Name:	*Thymol-d13*
Cat. No.:	*B567697*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability and application of **Thymol-d13**, a deuterated internal standard crucial for the accurate quantification of thymol in various research and development settings. This document outlines key commercial suppliers, their product specifications, and detailed experimental protocols for its use in mass spectrometry-based analyses.

Introduction to Thymol-d13

Thymol-d13 (Deuterated Thymol) is a stable isotope-labeled version of thymol, a naturally occurring monoterpenoid phenol found in the essential oils of plants like thyme. With a molecular formula of C10HD13O, **Thymol-d13** serves as an ideal internal standard for quantitative analysis by nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), and liquid chromatography-mass spectrometry (LC-MS). Its use is critical in applications such as clinical mass spectrometry, pesticide and veterinary medicine analysis, and therapeutic drug monitoring. The incorporation of deuterium atoms results in a distinct mass-to-charge ratio, allowing for precise differentiation from the unlabeled thymol

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analyte while maintaining nearly identical chemical and physical properties. This ensures accurate quantification by correcting for variations during sample preparation and analysis.

Commercial Suppliers and Product Specifications

Several reputable chemical suppliers offer **Thymol-d13** for research purposes. The table below summarizes the key specifications from prominent vendors to aid in the selection of the most suitable product for your analytical needs.

Supplier	CAS Number	Molecular Formula	Purity/Isotopic Enrichment	Available Quantities
Isotope Science / Alfa Chemistry	1219798-93-2	C10HD13O	≥98.5% Purity	Inquire (mg, g, kg)
Pharmaffiliates	1219798-93-2	C10HD13O	High Purity	Inquire
aromaLAB	1219798-93-2	C10HD13O	≥95% Purity	Inquire
MedchemExpress	1219798-93-2	C10HD13O	High Purity	10 mg and larger quantities

Experimental Protocol: Quantification of Thymol in Biological Matrices using LC-MS/MS with **Thymol-d13** Internal Standard

While specific protocols utilizing **Thymol-d13** are not abundantly available in public literature, the following is a representative LC-MS/MS methodology adapted from established methods for the quantification of small molecules in plasma, incorporating **Thymol-d13** as the internal standard.

1. Materials and Reagents

- Thymol analytical standard
- **Thymol-d13** internal standard
- Acetonitrile (ACN), HPLC grade

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- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Ultrapure water
- Human plasma (or other biological matrix)

2. Preparation of Standard and Internal Standard Solutions

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve Thymol and **Thymol-d13** in methanol to prepare individual primary stock solutions.
- Working Standard Solutions: Serially dilute the Thymol primary stock solution with 50% methanol in water to prepare a series of working standard solutions for the calibration curve (e.g., 1, 5, 10, 50, 100, 500, 1000 ng/mL).
- Internal Standard Working Solution (50 ng/mL): Dilute the **Thymol-d13** primary stock solution with 50% methanol in water.

3. Sample Preparation (Protein Precipitation)

- Pipette 100 µL of plasma sample, calibration standard, or quality control sample into a 1.5 mL microcentrifuge tube.
- Add 10 µL of the **Thymol-d13** internal standard working solution (50 ng/mL) to each tube and vortex briefly.
- Add 300 µL of ice-cold acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.

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- Reconstitute the dried extract in 100 µL of the mobile phase (e.g., 50:50 ACN:water with 0.1% formic acid).
- Transfer to an autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Conditions

- Liquid Chromatography System: A high-performance liquid chromatography (HPLC) system.
- Column: A C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient Elution:
  - 0-0.5 min: 20% B
  - 0.5-3.0 min: 20% to 95% B
  - 3.0-4.0 min: 95% B
  - 4.0-4.1 min: 95% to 20% B
  - 4.1-5.0 min: 20% B
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI) in negative or positive mode (to be optimized).
- Multiple Reaction Monitoring (MRM) Transitions:
  - Thymol: Precursor ion (e.g., $[M-H]^-$) → Product ion (to be determined by infusion and optimization).

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- **Thymol-d13**: Precursor ion (e.g., $[M-H]^-$) → Product ion (to be determined by infusion and optimization).

5. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Thymol to **Thymol-d13** against the concentration of the calibration standards.
- Determine the concentration of Thymol in the unknown samples by interpolating their peak area ratios from the calibration curve.

Experimental Workflow Visualization

The following diagram illustrates the typical workflow for the quantification of thymol using a deuterated internal standard.

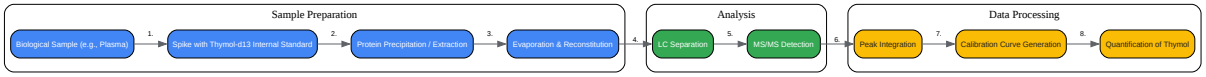

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Figure 1. Experimental workflow for the quantification of thymol using **Thymol-d13** as an internal standard.

Logical Relationship of Internal Standard Usage

The core principle of using a stable isotope-labeled internal standard like **Thymol-d13** is to ensure accurate quantification by accounting for analyte loss during sample processing and variations in instrument response.

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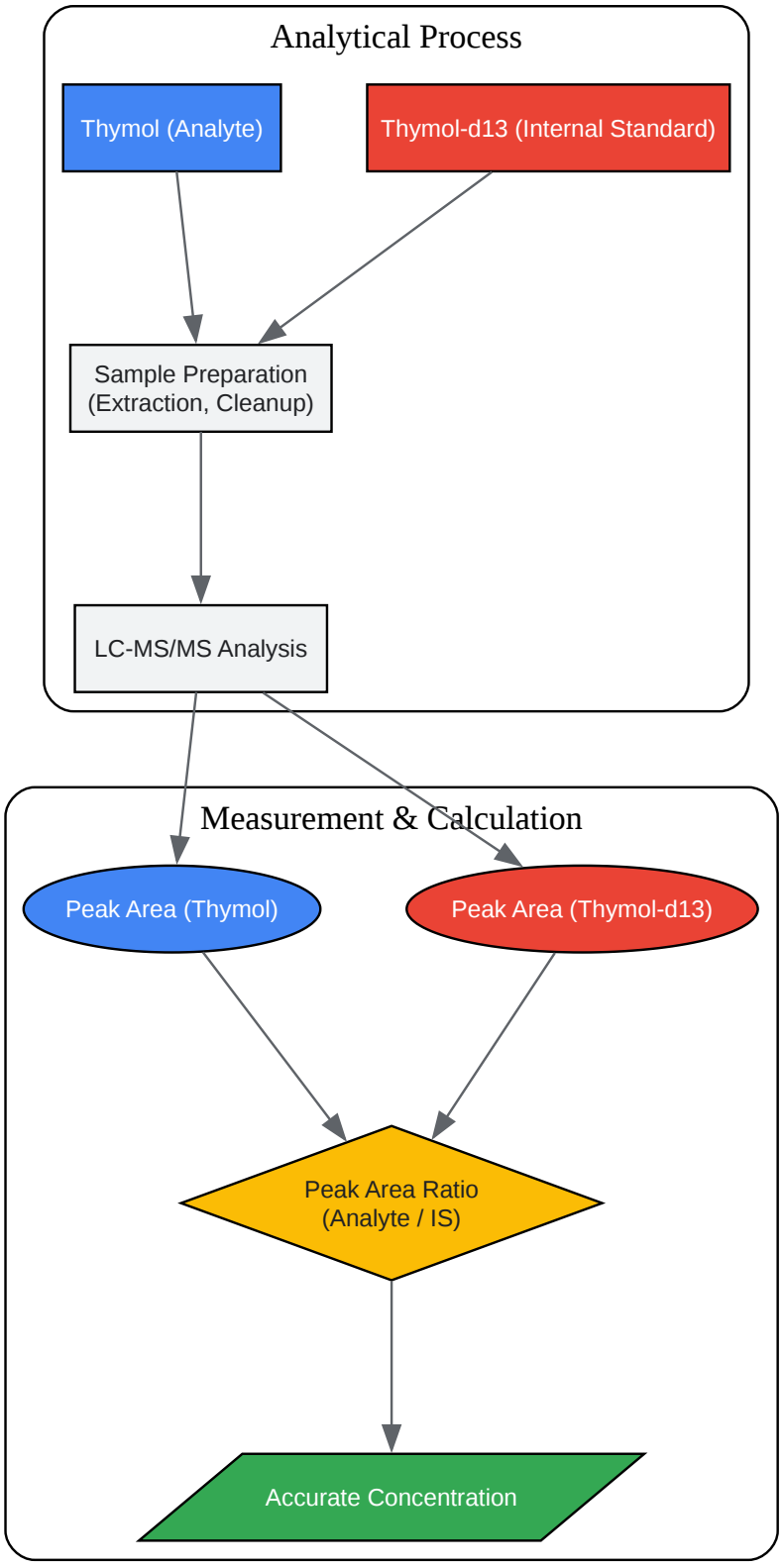

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Figure 2. Logical diagram illustrating the role of **Thymol-d13** as an internal standard for accurate quantification.

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